Technical Guide: Spectroscopic Profiling of 2-Azaspiro[3.3]heptan-5-one[1]

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Compound of Interest

Compound Name:	*2-Azaspiro[3.3]heptan-5-one*
Cat. No.:	*B13505337*

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Executive Summary & Compound Significance

2-Azaspiro[3.3]heptan-5-one (and its derivatives) represents a high-value "3D-rich" scaffold used to replace planar piperidine or morpholine rings in medicinal chemistry.[1] Its spirocyclic nature imparts specific vectoral alignment to substituents, improving metabolic stability and solubility while restricting conformational flexibility.

Critical Stability Note: The free base amine (CAS 1352546-68-9) is chemically labile due to the strain of two spiro-fused four-membered rings and the reactive secondary amine.[1] In research and storage, it is almost exclusively handled as its N-Boc protected derivative (CAS 1251020-88-8) or as a mineral acid salt (e.g., Hydrochloride).[1] This guide primarily details the spectroscopic data for the stable N-Boc derivative, which serves as the standard reference for identity verification, followed by data for the deprotected salt.

Chemical Identity Profile

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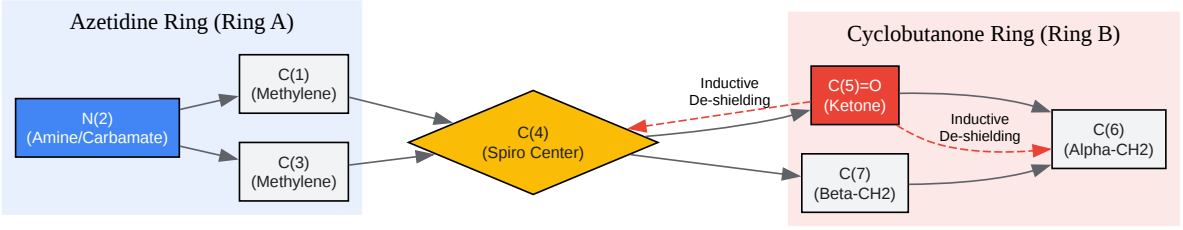
Feature	Free Base	N-Boc Derivative (Standard)	Hydrochloride Salt
CAS No.	1352546-68-9	1251020-88-8	N/A (Generic: 1420271-08-4 refers to parent)
Formula	C H NO	C H NO	C H ClNO
MW	111.14 g/mol	211.26 g/mol	147.60 g/mol
State	Unstable Oil	White/Off-white Solid	Hygroscopic Solid

Structural Logic & Connectivity

The molecule consists of an azetidine ring spiro-fused to a cyclobutanone ring.[1] The "5-one" designation places the ketone adjacent to the spiro carbon, introducing asymmetry relative to the azetidine ring.



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Caption: Structural connectivity of **2-Azaspiro[3.3]heptan-5-one** showing the spiro-fusion of azetidine and cyclobutanone rings.

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Spectroscopic Data: N-Boc-2-Azaspiro[3.3]heptan-5-one

The following data refers to tert-butyl 5-oxo-2-azaspiro[3.3]heptane-2-carboxylate (CAS 1251020-88-8), the commercially stable form.[1]

A. Nuclear Magnetic Resonance (NMR)

Solvent: CDCl

(Deuterated Chloroform) is the standard solvent. Internal Standard: TMS (

0.00 ppm).[1]

H NMR Data (400 MHz, CDCl

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
1.45	Singlet (s)	9H	Boc -C(CH)	Characteristic intense singlet for the tert-butyl group.[1]
2.45 - 2.55	Multiplet (m)	2H	C(7)-H	Methylene to the ketone.[1] Less deshielded than C(6).
3.05 - 3.15	Multiplet (m)	2H	C(6)-H	Methylene to the ketone.[1] Deshielded by the carbonyl anisotropy and inductive effect.
3.90 - 4.10	Broad Singlet / Multiplet	4H	C(1)-H , C(3)-H	Azetidine protons.[1] Note: Due to the asymmetry introduced by the C(5) ketone, these protons are technically diastereotopic. However, at 400 MHz in CDCl , they often appear as a broadened singlet or overlapping multiplets due to

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	conformational flux (Boc rotation).

C NMR Data (100 MHz, CDCl)

Shift (, ppm)	Carbon Type	Assignment
206.5	Quaternary (C=O)	Ketone C(5).[1] High frequency due to ring strain in cyclobutanone (~200-210 ppm range).[1]
156.0	Quaternary (C=O)	Carbamate C=O (Boc).[1]
80.2	Quaternary (C-O)	Boc tert-butyl carbon.[1]
62.0	Secondary (CH)	Azetidine C(1), C(3).[1] Broadened due to rotamers.
42.5	Secondary (CH)	C(6) (to ketone).[1]
35.5	Quaternary (C)	Spiro C(4).[1] Distinctive quaternary signal.
28.3	Primary (CH)	Boc methyls.[1]
24.0	Secondary (CH)	C(7) (to ketone).[1]

B. Infrared Spectroscopy (FT-IR)

The strained rings exhibit characteristic vibrational frequencies.[1]

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- 1785 - 1795 cm

  (Strong):Cyclobutanone C=O stretch. This is significantly higher than a typical acyclic ketone (1715 cm

) due to the high ring strain (bond angle compression increases

  -character of the

  bond, strengthening the

  bond).[1]

- 1690 - 1705 cm

  (Strong):Boc C=O stretch (Carbamate).[1]

- 2970 - 2980 cm

  : C-H stretches (Aliphatic/Boc).

C. Mass Spectrometry (MS)

Ionization Mode: ESI+ (Electrospray Ionization)

- [M+H]

  :m/z 212.1

- [M+Na]

  :m/z 234.1 (Common adduct in ESI).[1]

- [M -

  Bu + 2H]

  :m/z 156.1 (Loss of tert-butyl group).[1]

- [M - Boc + 2H]

  :m/z 112.1 (The protonated free amine core).[1]

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Spectroscopic Data: Free Base / Salt (Derived)

Handling the deprotected amine requires immediate use or salt formation.

HCl Salt (H NMR in D O or DMSO-d)

Upon deprotection (e.g., 4M HCl in Dioxane), the Boc signals disappear.[1]

- Azetidine Protons: Shift downfield to

  4.10 - 4.30 ppm due to the formation of the cationic ammonium species (NH

).[1]
- Exchangeable Protons: In DMSO-d

  , a broad signal at

  9.0 - 9.5 ppm (NH

) is observed.[1]
- Absence of Singlet: The

  1.45 ppm signal (Boc) is absent, confirming deprotection.

Experimental Protocols

Protocol 1: NMR Sample Preparation (N-Boc Derivative)

Objective: Obtain high-resolution spectra to verify batch purity.

- Mass: Weigh 5–10 mg of the solid N-Boc derivative.
- Solvent: Dissolve in 0.6 mL of CDCl

  (99.8% D) containing 0.03% TMS.
  - Note: If the compound is not fully soluble, use DMSO-d

    , but be aware of solvent peaks (

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2.50) overlapping with C(7)-H.[1]

- Acquisition:
  - H: 16 scans, 1s relaxation delay.
  - C: 512 scans minimum (quaternary carbons at spiro center and ketone require high S/N).

Protocol 2: Monitoring Deprotection (TLC/MS)

Objective: Confirm conversion to the free amine/salt.

- TLC: Silica gel 60 F254.[1]
  - Eluent: 50% Ethyl Acetate / Hexanes.[1]
  - Stain: KMnO

    or Ninhydrin.[1]
  - Observation: The N-Boc starting material (

) will disappear. The free amine will remain at the baseline (

) unless a polar modifier (MeOH/NH

) is used.
- MS Check: Look for the disappearance of m/z 234 ([M+Na]

  of Boc) and appearance of m/z 112 ([M+H]

  of core).[1]

References

- Synthesis and Properties of Azaspiro[3.3]heptanes:Burkhard, J. A., et al. "Synthesis and structural analysis of a new class of azaspiro[3.3]heptanes as building blocks for medicinal chemistry." Organic Letters, 2010.

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- Commercial Data Source (N-Boc Derivative):Sigma-Aldrich / MilliporeSigma. "tert-Butyl 5-oxo-2-azaspiro[3.3]heptane-2-carboxylate Product Information."[1]
- Spirocyclic Bioisosteres:Carreira, E. M., & Fessard, T. C.[2] "Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities."[1] Chemical Reviews, 2014.
- Spectroscopic Database:PubChem Compound Summary for CID 56962216 (N-Boc derivative). [1]

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Sources

- 1. tert-Butyl 5-oxo-2-azaspiro[3.3]heptane-2-carboxylate | C11H17NO3 | CID 56962216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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